

# 3-Fluorophenylacetonitrile physical and chemical properties

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Compound of Interest

Compound Name: 3-Fluorophenylacetonitrile

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## An In-depth Technical Guide to 3-Fluorophenylacetonitrile

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-Fluorophenylacetonitrile**, tailored for researchers, scientists, and professionals in drug development.

## **Core Properties and Data**

**3-Fluorophenylacetonitrile**, also known as m-Fluorobenzyl cyanide, is an organic compound with the chemical formula C<sub>8</sub>H<sub>6</sub>FN[1][2]. It serves as a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds[2].

The following table summarizes the key quantitative data for **3-Fluorophenylacetonitrile**:



Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>6</sub> FN	[1][3][4]
Molecular Weight	135.14 g/mol	[1][3][4]
CAS Number	501-00-8	[1][4]
Melting Point	21 °C	[1][5]
Boiling Point	113-114 °C at 18 mmHg	[1][5]
Density	1.163 g/mL at 25 °C	[1][5]
Refractive Index (n20/D)	1.502	[1]
Flash Point	>230 °F (>110 °C)	[1][5]
Vapor Pressure	0.0802 mmHg at 25°C	[5][6]
Appearance	Clear light yellow to slightly brown liquid or powder to lump	[1][2][5]
Solubility	Soluble in organic solvents like dimethylsulfoxide (DMSO) and ethyl acetate.	[1][7]
Stability	Stable under normal temperatures and pressures.	[6]

While specific spectra are not directly provided in the search results, various databases such as PubChem contain spectral information for **3-Fluorophenylacetonitrile**, including 1H NMR, 13C NMR, IR, and mass spectrometry data[8]. Researchers are encouraged to consult these resources for detailed spectral analysis.

## **Experimental Protocols**

The following section details a common laboratory-scale synthesis of **3-Fluorophenylacetonitrile**.

This protocol is adapted from a method described for the synthesis of m-fluorophenylacetonitrile[1][7].



#### Materials:

- 3-Fluorobenzyl bromide
- Sodium cyanide (NaCN)
- Dimethylsulfoxide (DMSO)
- · Ethyl acetate
- Water
- Saturated sodium bicarbonate solution
- · Anhydrous sodium sulfate

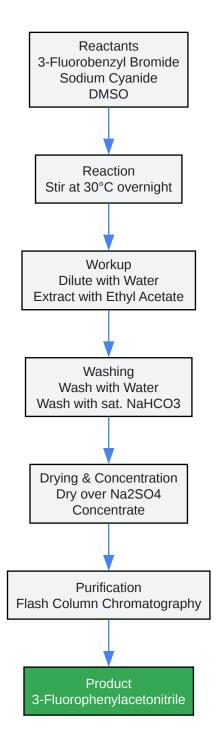
#### Procedure:

- Dissolve 3-fluorobenzyl bromide (1.0 g, 5.3 mmol) and sodium cyanide (520 mg, 10.6 mmol) in dimethylsulfoxide (10 mL) in a reaction flask.
- Stir the reaction mixture at 30 °C overnight.
- Monitor the progress of the reaction using thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with water (30 mL).
- Extract the product with ethyl acetate (50 mL).
- Wash the organic phase sequentially with water (5 x 10 mL) and saturated sodium bicarbonate solution (20 mL).
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure.
- Purify the residue by flash column chromatography to yield 3-Fluorophenylacetonitrile as a colorless oil.



#### **Visualizations**

The following diagram illustrates the experimental workflow for the synthesis of **3-Fluorophenylacetonitrile**.



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Caption: Synthesis of **3-Fluorophenylacetonitrile** Workflow.



### **Safety Information**

**3-Fluorophenylacetonitrile** is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and eye irritation[1][5]. It is classified as toxic[1][6]. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood. For detailed safety information, consult the Safety Data Sheet (SDS)[9].

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#### References

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